

Standard Operating Procedure for the Safe Handling of 2-tert-Butylcyclohexyl Acetate

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Compound of Interest

Compound Name: 2-tert-Butylcyclohexyl acetate

Cat. No.: B037660

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Introduction

This document provides a comprehensive standard operating procedure (SOP) for the safe handling of **2-tert-Butylcyclohexyl acetate** (CAS No. 88-41-5). This SOP is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. Adherence to these guidelines is crucial to minimize risks and ensure a safe working environment.

Hazard Identification and Classification

2-tert-Butylcyclohexyl acetate is classified as hazardous to the aquatic environment with long-lasting effects.^{[1][2]} While it is not classified for acute health hazards, proper handling is essential to avoid potential risks.^{[1][2]}

GHS Classification:

- Hazardous to the Aquatic Environment — Long-term Hazard: Category 2^[2]

Signal Word: None^[2]

Hazard Statements:

- H411: Toxic to aquatic life with long lasting effects.^{[1][2]}

Precautionary Statements:

- P273: Avoid release to the environment.[1][2]
- P391: Collect spillage.[1][2]
- P501: Dispose of contents/container to an approved disposal site, in accordance with local regulations.[1][2]

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
CAS Number	88-41-5	[1][3]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3][4]
Molecular Weight	198.30 g/mol	[3][4]
Appearance	Colorless liquid	[3]
Boiling Point	220 - 222 °C	[3]
Flash Point	87 °C	[1]
Density	0.941 g/cm ³	[3]

Occupational Exposure Limits

No specific occupational exposure limit values have been established for **2-tert-Butylcyclohexyl acetate**.^[5] Therefore, it is imperative to handle this chemical with care, employing good industrial hygiene and safety practices.

Ecotoxicity Data

Organism	Test Type	Value	Reference
Fish (Cyprinus carpio)	LC50 (96h)	8.6 mg/L	

Experimental Protocols

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[\[2\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat. For larger quantities or potential for splashing, consider additional protective clothing.

Handling and Storage

- Handling:
 - Avoid contact with skin and eyes.
 - Avoid inhalation of vapor or mist.
 - Keep away from heat, sparks, and open flames.[\[2\]](#)
 - Use non-sparking tools.[\[2\]](#)
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of the spill.

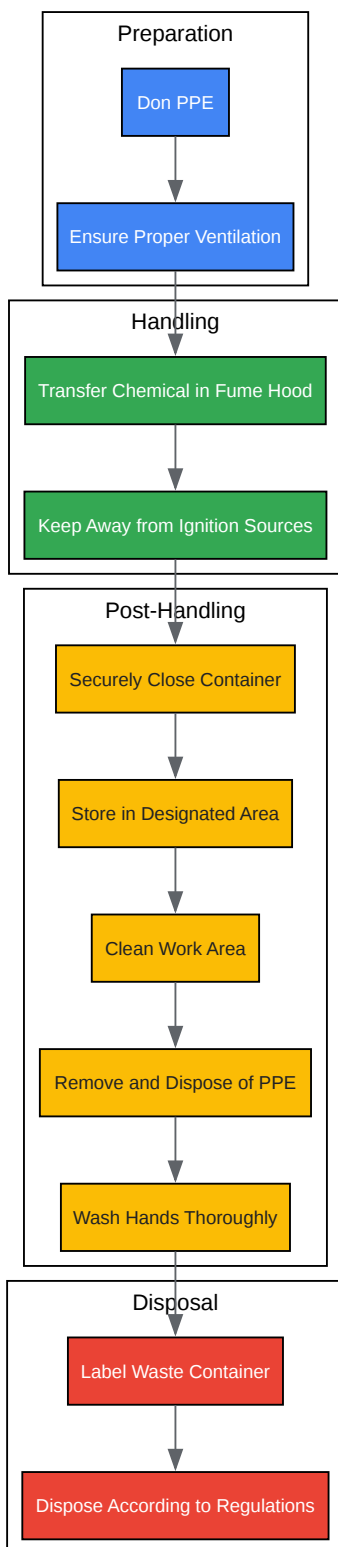
- Ventilate: Ensure the area is well-ventilated.
- Contain: Contain the spill using an inert absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material into a labeled, sealable container for disposal.
- Clean: Clean the spill area with soap and water.
- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.

Waste Disposal

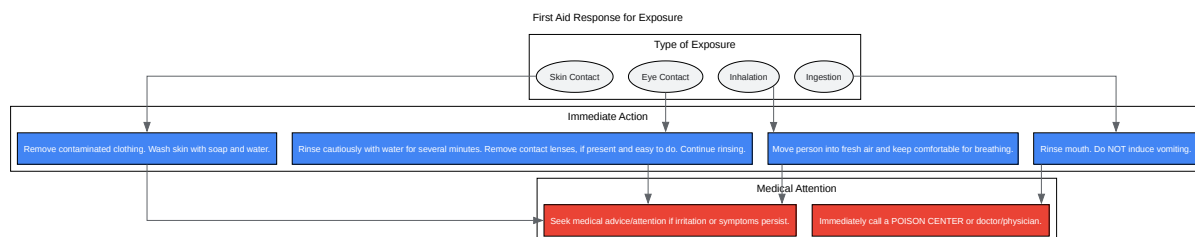
- Dispose of **2-tert-Butylcyclohexyl acetate** and its containers in accordance with all applicable local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways, as it is toxic to aquatic life.^{[1][2]}

Visualized Workflows

Safe Handling Workflow for 2-tert-Butylcyclohexyl Acetate

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Caption: Workflow for the safe handling of **2-tert-Butylcyclohexyl acetate**.



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Caption: First aid measures for different routes of exposure.

First Aid Measures

- After Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If symptoms persist, seek medical attention.[2]
- After Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water. If skin irritation occurs, get medical advice/attention.[2][6]
- After Eye Contact: Rinse cautiously with water for several minutes.[2][6] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][6]
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[2][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a direct water stream.
- Specific Hazards: In case of fire, hazardous decomposition products such as carbon oxides may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- Reactivity: Generally stable under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal use.
- Conditions to Avoid: Avoid heat, flames, and sparks.^[2]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.

Disclaimer

The information provided in this SOP is based on currently available data and is believed to be accurate. However, it is the responsibility of the user to evaluate the information and apply it appropriately. This document is not a substitute for professional judgment and should be used in conjunction with other resources and expert consultation.

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References

- 1. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 2. eternis.com [eternis.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 2-tert-Butylcyclohexyl acetate | C₁₂H₂₂O₂ | CID 62334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. rbnainfo.com [rbnainfo.com]
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